

Troubleshooting non-Nernstian response of a Sodium Ionophore VI electrode.

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Compound of Interest

Compound Name: Sodium ionophore VI

Cat. No.: B1682100

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Technical Support Center: Sodium Ionophore VI Electrodes

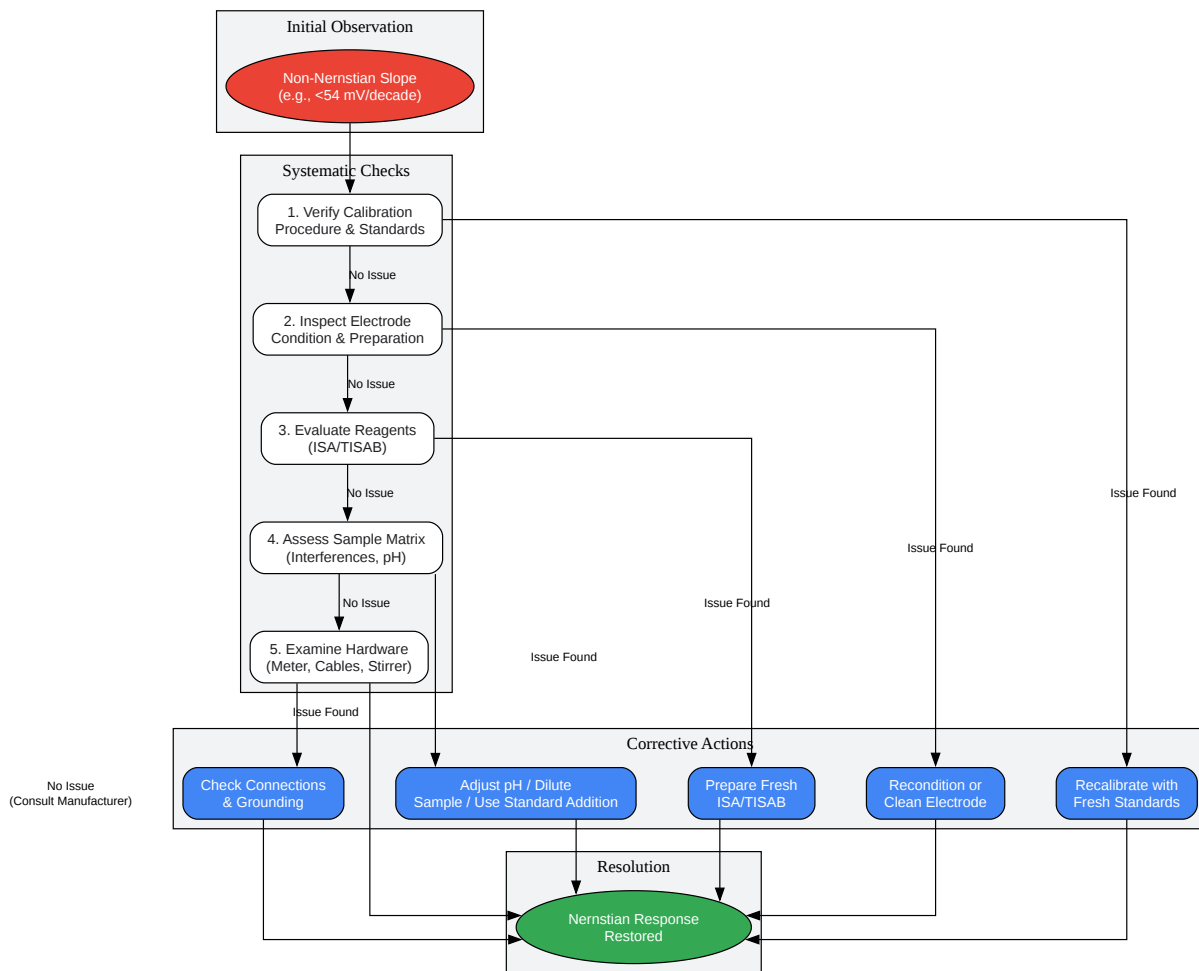
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing non-Nernstian responses with **Sodium Ionophore VI**-based ion-selective electrodes (ISEs).

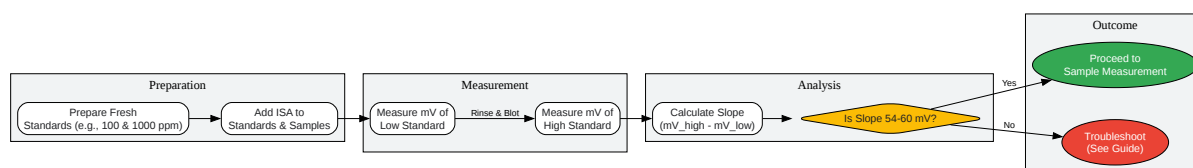
Troubleshooting Guide: Non-Nernstian Response

A non-Nernstian response is characterized by a slope significantly deviating from the theoretical ~ 59 mV per decade change in concentration for a monovalent ion like Na^+ at 25°C . [1][2][3] A low slope is a common issue.[1] This guide provides a systematic approach to identifying and resolving the root cause of such deviations.

Logical Troubleshooting Workflow

The following diagram outlines a step-by-step process for troubleshooting a non-Nernstian response.





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References

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